

CAS number and molecular formula for Rizatriptan N-oxide

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Compound of Interest

Compound Name: *Rizatriptan N-oxide*

Cat. No.: *B023230*

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Rizatriptan N-oxide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Rizatriptan N-oxide**, a known metabolite and potential impurity of the anti-migraine drug Rizatriptan. This document outlines its chemical identity, methods of preparation through forced degradation, and analytical characterization techniques. Furthermore, it contextualizes the relevance of **Rizatriptan N-oxide** within the broader metabolic pathway of its parent compound.

Chemical and Physical Data

Rizatriptan N-oxide is identified by the following chemical identifiers and properties. This data is crucial for its accurate identification and characterization in research and quality control settings.

Parameter	Value	Reference
CAS Number	260435-42-5	[1]
Molecular Formula	C15H19N5O	[1]
Molecular Weight	285.3 g/mol	[1]
Formal Name	N,N-dimethyl-5-(1H-1,2,4-triazol-1-ylmethyl)-1H-indole-3-ethanamine N-oxide	[1]
Appearance	Solid	[1]
Solubility	Soluble in DMSO and Methanol	

Synthesis and Formation

Rizatriptan N-oxide is not typically synthesized as a primary pharmaceutical ingredient but is rather formed as a metabolite or a degradation product under oxidative conditions.

Understanding its formation is critical for the development of stable Rizatriptan formulations and for impurity profiling.

Experimental Protocol: Forced Degradation for Rizatriptan N-oxide Generation

This protocol describes a method for the intentional degradation of Rizatriptan to produce **Rizatriptan N-oxide** for analytical and research purposes.

Objective: To generate **Rizatriptan N-oxide** through oxidative stress.

Materials:

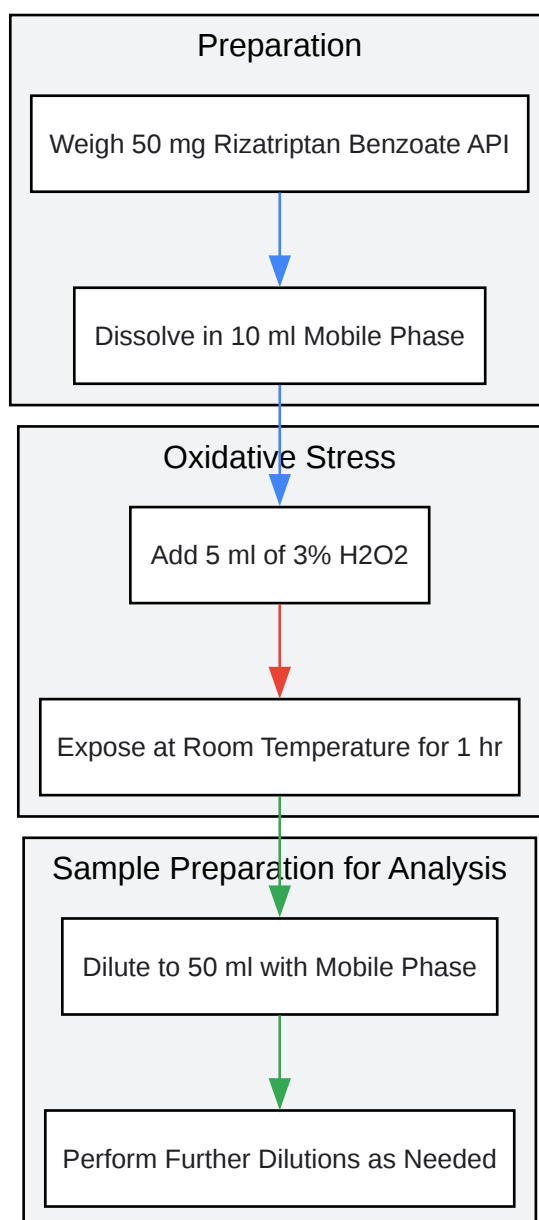
- Rizatriptan benzoate Active Pharmaceutical Ingredient (API)
- 3% Hydrogen Peroxide (H₂O₂)
- Mobile phase (e.g., as used in HPLC analysis)

- Volumetric flasks (50 ml)
- Pipettes

Procedure:

- Weigh 50 mg of Rizatriptan benzoate API and transfer it to a 50 ml volumetric flask.
- Dissolve the API in 10 ml of the chosen mobile phase.
- Add 5 ml of 3% hydrogen peroxide to the flask.
- Allow the mixture to stand at room temperature for 1 hour to facilitate oxidation.
- After the exposure period, dilute the solution to the mark with the mobile phase.
- Further dilutions can be made as required for the specific analytical technique being employed.

Logical Workflow for Forced Degradation:



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Figure 1: Experimental workflow for the generation of **Rizatriptan N-oxide**.

Analytical Characterization

The identification and quantification of **Rizatriptan N-oxide** as an impurity are typically achieved using a combination of chromatographic and spectroscopic techniques.

High-Performance Liquid Chromatography (HPLC)

A common method for the separation and quantification of Rizatriptan and its impurities.

- Column: Perfectsil (C18, 250 mm × 4.6 mm, 5.0 μ) or equivalent.
- Mobile Phase: A mixture of 0.01 M Phosphate buffer and methanol (e.g., 80:20 v/v). The pH of the buffer is adjusted to 5.0 with orthophosphoric acid.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 225 nm.

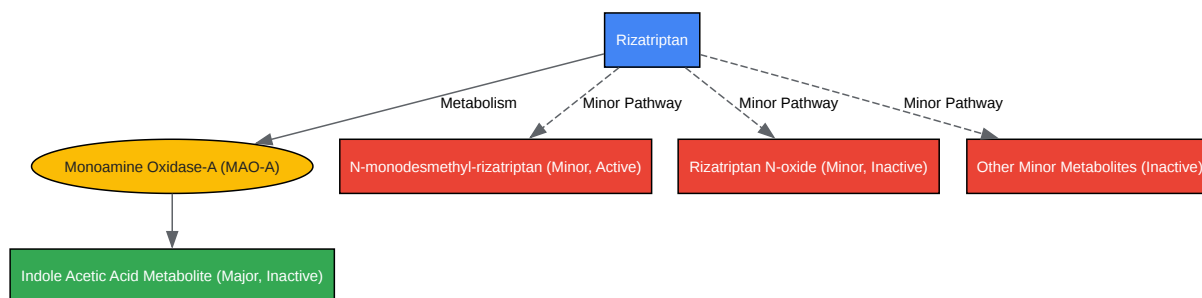
Liquid Chromatography-Mass Spectrometry (LC-MS) and Nuclear Magnetic Resonance (NMR)

These techniques are employed for the structural elucidation and confirmation of **Rizatriptan N-oxide** and other degradation products. High-resolution mass spectrometry can be used to determine the elemental composition and molecular formula. NMR spectroscopy provides detailed information about the chemical structure.

Metabolic Pathway of Rizatriptan

Rizatriptan undergoes metabolism in the body, primarily through oxidative deamination by monoamine oxidase-A (MAO-A). This process leads to the formation of an inactive indole acetic acid metabolite as the major product. **Rizatriptan N-oxide** is formed as a minor, pharmacologically inactive metabolite.

Metabolic Pathway of Rizatriptan:



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Figure 2: Simplified metabolic pathway of Rizatriptan.

Conclusion

This technical guide provides essential information on **Rizatriptan N-oxide** for professionals in the field of drug development and research. The provided data and protocols for its generation and characterization are fundamental for impurity profiling and ensuring the quality and stability of Rizatriptan-containing pharmaceutical products. A thorough understanding of the metabolic fate of Rizatriptan, including the formation of minor metabolites like the N-oxide, is crucial for a complete pharmacological and toxicological assessment.

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References

- 1. caymanchem.com [caymanchem.com]
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